

3-Aminopropyltriethoxysilane safety data sheet for lab use

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An In-depth Technical Guide to 3-Aminopropyltriethoxysilane (APTES) for Laboratory Use

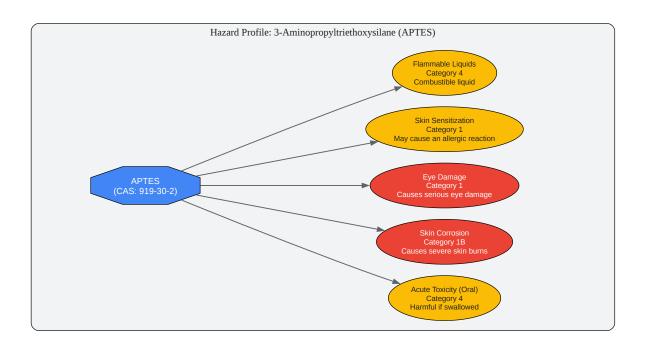
Introduction

3-Aminopropyltriethoxysilane (APTES) is a versatile organosilane compound widely utilized by researchers, scientists, and drug development professionals.[1][2][3] Its bifunctional nature, featuring a primary amine and hydrolyzable ethoxysilyl groups, allows it to act as a crucial coupling agent and surface modifier.[2][3] This guide provides a comprehensive overview of the safety data, handling procedures, and experimental protocols essential for the safe and effective use of APTES in a laboratory setting.

Hazard Identification and Classification

APTES is classified as a hazardous substance requiring careful handling. It is a combustible liquid that is harmful if swallowed, causes severe skin burns and eye damage, and may provoke an allergic skin reaction.[4][5] The fumes can be destructive to the mucous membranes and the upper respiratory tract.[6][7]





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Caption: GHS Hazard classification for **3-Aminopropyltriethoxysilane** (APTES).

Quantitative Safety and Property Data

The following tables summarize the key quantitative data for APTES, compiled from various safety data sheets.

Table 1: General and Physical Properties



Property	Value	Reference
CAS Number	919-30-2	
Molecular Formula	C ₉ H ₂₃ NO ₃ Si	[2][7]
Molecular Weight	221.37 g/mol	[2][8]
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor	Ammonia-like	[1][3]
Boiling Point	217 °C (423 °F) at 1,013 hPa	[1][2][8]
Melting Point	-70 °C (-94 °F)	[2][8]
Flash Point	93 - 98 °C (199 - 208 °F) - Closed Cup	[3][8][9]
Density	0.946 g/cm³ at 25 °C (77 °F)	[2][8]
Vapor Pressure	1.7 Pa at 20 °C	[9]
Solubility	Reacts with water. Miscible with toluene, acetone, chloroform, and ethanol.	[3][10]

Table 2: Toxicological Data



Test	Species	Route	Value	Reference
LD50	Rat	Oral	1,780 mg/kg	[11]
LD50	Rabbit	Dermal	4,290 mg/kg (4.29 mL/kg)	[9][12]
LC50	Rat (male)	Inhalation	> 5 ppm (6 h, vapour)	[9]
Skin Irritation	Rabbit	-	Corrosive / Causes severe burns	[11]
Eye Irritation	Rabbit	-	Causes serious eye damage	[11]

Table 3: Ecological Toxicity Data

Test	Species	Duration	Value	Reference
LC50	Danio rerio (Zebra fish)	96 h	> 934 mg/L	[12][13]
EC50	Daphnia magna (Water flea)	48 h	331 mg/L	[12][13]
EC50	Desmodesmus subspicatus (Algae)	72 h	> 1,000 mg/L	[12]

Safe Handling, Storage, and Personal Protective Equipment (PPE) Handling and Storage

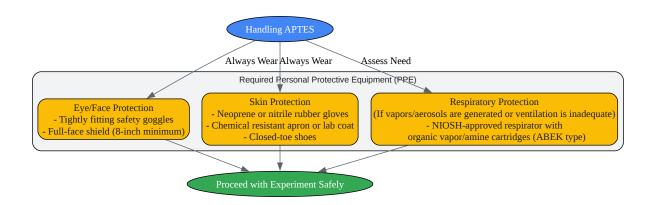
- Handle only in a well-ventilated area, preferably within a chemical fume hood.[11]
- Avoid contact with skin, eyes, and clothing, and prevent inhalation of vapor or mist.[4][11][14]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][15]



- APTES is moisture-sensitive; it reacts with water and moisture in the air.[11][16] Store
 containers tightly closed in a dry, cool, and well-ventilated place, preferably under an inert
 gas like nitrogen or argon.[7][8][12]
- Ground all equipment containing the material to prevent electrostatic discharge.[7][17]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling APTES. The following diagram outlines the required equipment.



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Caption: Mandatory Personal Protective Equipment (PPE) for handling APTES.

Emergency Procedures

Prompt and correct response during an emergency is critical to minimizing harm.

First Aid Measures

- General Advice: First aiders must protect themselves. Show the Safety Data Sheet to the attending physician.[15]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]

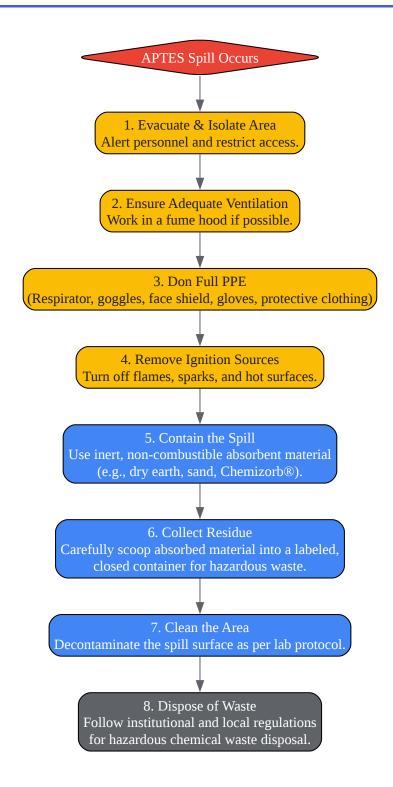


- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected area with large amounts of water for at least 15 minutes. Call a physician immediately.[15]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the
 eyelids. Remove contact lenses if present and easy to do. Seek immediate attention from an
 ophthalmologist.[15]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[9]

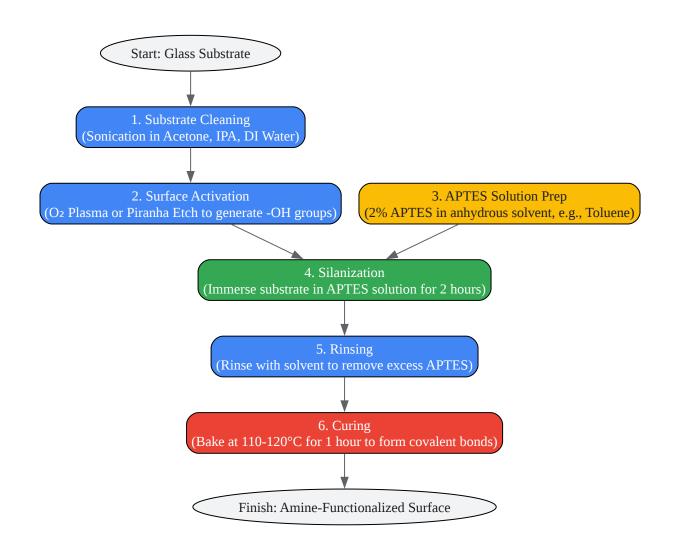
Spill Response

In the event of a spill, follow a clear, methodical procedure to ensure safety and proper cleanup.









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